

# ceforanide second-generation cephalosporin positioning

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## Compound Focus: Ceforanide

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## Ceforanide vs. Cefazolin in Pneumonia Treatment

The table below summarizes key findings from a 1981 clinical trial that directly compared **Ceforanide** and Cefazolin for treating community-acquired bacterial pneumonia [1].

Aspect	Ceforanide	Cefazolin
Dosage Regimen	0.5 g IV every 12 hours	1.0 g IV every 8 hours
Number of Patients	28	26
Primary Pathogens	<i>Streptococcus pneumoniae</i> , <i>Haemophilus influenzae</i>	<i>Streptococcus pneumoniae</i> , <i>Haemophilus influenzae</i>
Clinical Response	All evaluable patients responded	All evaluable patients responded
Mean Peak Serum Level	39.6 µg/mL (1h post-dose)	Information not provided in source
Mean Trough Serum Level	2.5 µg/mL (11.5h post-dose)	Information not provided in source

Aspect	Ceforanide	Cefazolin
Eradication of *H. influenzae*	Persisted in 4 out of 5 patients	Persisted in 5 out of 8 patients
Safety Profile	No serious adverse reactions	No serious adverse reactions

## Antibacterial Spectrum & Pharmacokinetics of Ceforanide

This table consolidates data on **Ceforanide's** antibacterial activity and its pharmacological properties as characterized in reviews from the 1980s [2] [3] [4].

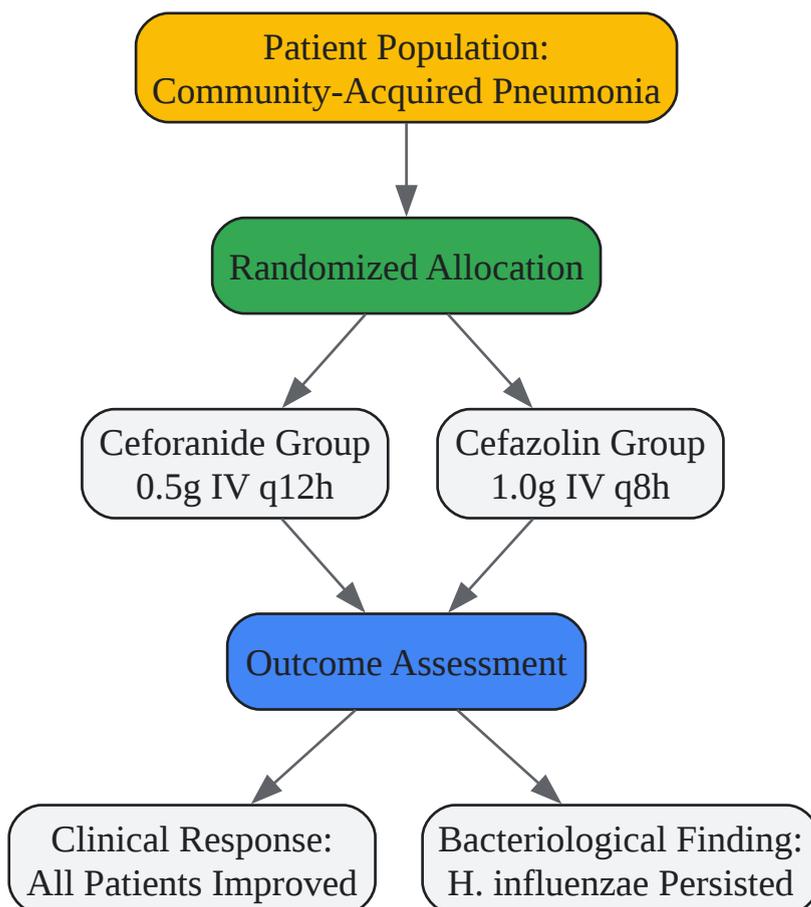
Property	Description of Ceforanide
Classification	Second-generation, parenteral cephalosporin [1] [2] [4]
Antibacterial Spectrum	Similar to cefamandole. Active against many gram-negative bacteria ( <i>E. coli</i> , <i>Klebsiella</i> , <i>H. influenzae</i> ) and gram-positive bacteria (though less active than 1st-gen against <i>S. aureus</i> ). Inactive against <i>Pseudomonas</i> , <i>Serratia</i> , <i>B. fragilis</i> [2] [4].
Half-Life	~3 hours (allowing for twice-daily dosing) [2] [3]
Protein Binding	>80% (highly bound to plasma proteins) [3]
Primary Route of Elimination	Renal excretion (85-90%) [2]
Volume of Distribution	0.13–0.4 L/kg [3]

## Experimental Protocol & Workflow

For clarity, here is the detailed methodology from the key 1981 clinical trial comparing **Ceforanide** and Cefazolin [1]:

- **Trial Design:** A randomized, prospective study.
- **Patient Population:** Patients with community-acquired bacterial pneumonia. The study groups were comparable in clinical findings and etiological diagnosis.
- **Interventions:**
  - **Ceforanide group:** Received 0.5 g administered intravenously every 12 hours.
  - **Cefazolin group:** Received 1.0 g administered intravenously every 8 hours.
- **Assessment of Efficacy:** Clinical response and bacteriological examination of sputum were used to evaluate outcomes. *S. pneumoniae* was isolated from 38 patients, and *H. influenzae* was also a target pathogen.
- **Pharmacokinetic Analysis:** Serum levels of **Ceforanide** were measured at peak (1 hour after IV dose) and trough (11.5 hours after IV dose) times.

The workflow of this clinical trial is visualized below:



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## Key Conclusions on Ceforanide's Positioning

Based on the historical data:

- **Therapeutic Efficacy:** **Ceforanide** was clinically as effective as cefazolin for pneumonia caused by *S. pneumoniae* or *H. influenzae*, with a comparable safety profile [1].
- **Key Differentiator:** Its primary advantage was a longer elimination half-life, which supported a more convenient twice-daily dosing regimen compared to the multiple daily doses required for older cephalosporins like cefazolin [2] [4].
- **Notable Limitation:** A significant finding was that despite clinical improvement and in vitro susceptibility, neither **ceforanide** nor cefazolin was effective in eradicating *H. influenzae* from the sputum of most patients [1].

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## References

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